

# Aflatoxin G1-13C17 protocol for cereal analysis

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## Compound of Interest

Compound Name: Aflatoxin G1-13C17

CAS No.: 1217444-07-9

Cat. No.: B1514404

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Application Note: Precision Quantitation of Aflatoxin G1 in Cereals via Isotope Dilution LC-MS/MS

## Abstract & Introduction

The analysis of Aflatoxin G1 (AFG1) in cereal matrices (corn, wheat, rice) presents a dual challenge: the extreme heterogeneity of contamination ("hotspots") and severe signal suppression during electrospray ionization (ESI) caused by co-extracted matrix components (lipids, carbohydrates).

Traditional external calibration methods often fail to compensate for these matrix effects, leading to underestimation of toxicity. This protocol details a robust Isotope Dilution Mass Spectrometry (IDMS) workflow using

-Aflatoxin G1 as an internal standard. Unlike deuterated standards, which can suffer from deuterium-hydrogen exchange and slight chromatographic shifts, the

isotopologue co-elutes perfectly with the native analyte and shares identical ionization properties, providing a self-validating correction mechanism for matrix suppression and extraction variability.

Regulatory Compliance: This method is designed to meet the rigorous performance criteria set by Commission Regulation (EC) No 401/2006 (sampling/analysis) and FDA Mycotoxin Guidance, ensuring compliance with maximum residue limits (typically 2–4 µg/kg for total aflatoxins in the EU).

## Materials & Reagents

- Native Standard: Aflatoxin G1 (AFG1), certified reference material (CRM), >99% purity.
- Internal Standard (IS): U-[  
]Aflatoxin G1 (25 µg/mL in acetonitrile). Note: The "U" denotes uniform labeling of all 17 carbon atoms.
- Extraction Solvent: Acetonitrile (LC-MS grade) / Water (Milli-Q) / Acetic Acid (79:20:1, v/v/v).
- Mobile Phases:
  - A: 5 mM Ammonium Formate + 0.1% Formic Acid in Water.
  - B: Methanol (LC-MS grade) + 0.1% Formic Acid.
- Consumables: PTFE Syringe filters (0.22 µm), Amber glass vials (silanized).

## Experimental Protocol

### Sampling & Homogenization (Critical Step)

Mycotoxins are non-uniformly distributed.<sup>[1]</sup> A single kernel can contain high toxin levels while the rest of the lot is clean.

- Procedure: Grind a minimum of 1 kg of the aggregate cereal sample to a fine powder (<500 µm).
- Slurry Method (Recommended): For best precision, create a slurry by mixing the ground sample with water (ratio 1:1 or 1:2) and high-speed blending. Weigh the equivalent dry weight for extraction.

### Extraction & Cleanup (Dilute-and-Shoot)

This workflow utilizes a "Dilute-and-Shoot" approach, relying on the selectivity of the MS/MS and the correcting power of the

-IS to bypass expensive immunoaffinity columns (IAC).

- Weighing: Weigh 5.0 g  $\pm$  0.01 g of homogenized cereal powder into a 50 mL polypropylene centrifuge tube.
- Extraction: Add 20.0 mL of Extraction Solvent (AcN:H<sub>2</sub>O:HAc, 79:20:1).
- Agitation: Shake vigorously for 60 minutes on an orbital shaker (250 rpm).
- Clarification: Centrifuge at 4,000 x g for 10 minutes at 4°C to precipitate particulates.
- IS Spiking (The IDMS Step):
  - Transfer 490  $\mu$ L of the supernatant into an amber HPLC vial.
  - Add 10  $\mu$ L of the working  
-AFG1 solution (e.g., 100 ng/mL).
  - Result: Final IS concentration is fixed in the vial, correcting for any matrix effects occurring during ionization.
- Filtration: Vortex briefly and filter through a 0.22  $\mu$ m PTFE filter prior to injection.

## Instrumental Analysis (LC-MS/MS)

Liquid Chromatography:

- Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.8  $\mu$ m).
- Flow Rate: 0.35 mL/min.
- Injection Volume: 5–10  $\mu$ L.
- Gradient:

- 0 min: 10% B
- 1.0 min: 10% B
- 6.0 min: 95% B
- 8.0 min: 95% B
- 8.1 min: 10% B (Re-equilibration)

#### Mass Spectrometry (ESI+):

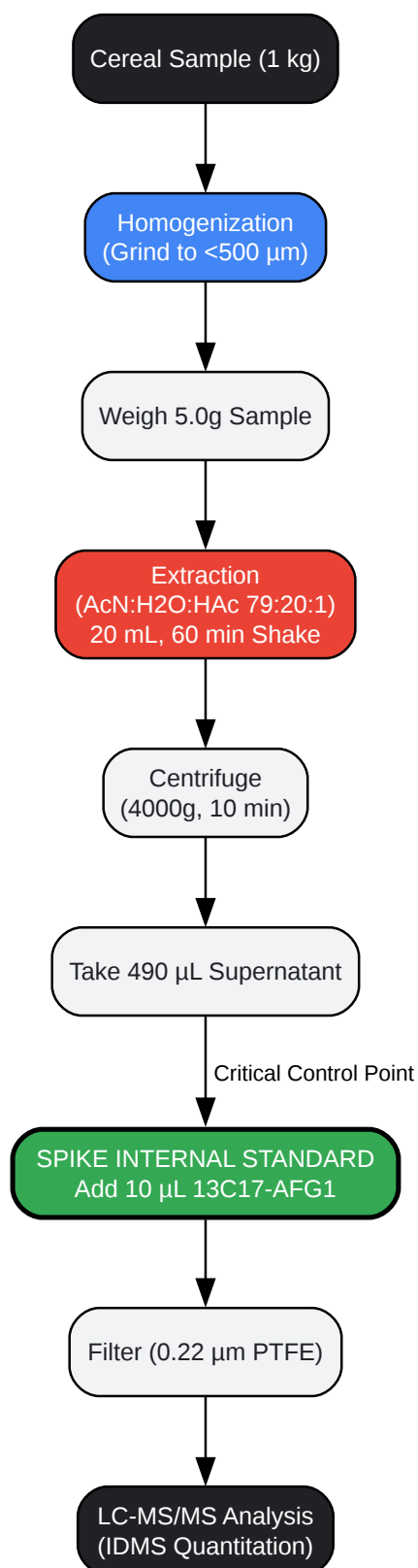
- Source: Electrospray Ionization (Positive Mode).[2]
- Capillary Voltage: 3.5 kV.
- Source Temp: 350°C.

Table 1: MRM Transitions & Parameters

Analyte	Precursor Ion ( )	Product Ion 1 (Quant)	Product Ion 2 (Qual)	CE (eV)	Retention Time (min)
Aflatoxin G1	329.1	243.1	215.1	25 / 35	4.2
-AFG1 (IS)	346.1	259.1	227.1	25 / 35	4.2

Note: The mass shift for the IS is +17 Da for the precursor. The product ions also exhibit mass shifts corresponding to the number of carbon atoms retained in the fragment.

## Workflow Visualization



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Figure 1: Step-by-step Isotope Dilution Mass Spectrometry (IDMS) workflow for Aflatoxin G1 analysis. The spiking step is isolated to ensure precise matrix correction.

## Data Processing & Calculation

Quantitation relies on the Relative Response Factor (RRF). Because the

-IS co-elutes perfectly, the ratio of the areas is constant regardless of signal suppression.

Equation:

Where

is the concentration of the internal standard in the final vial.

Acceptance Criteria (Self-Validating):

- Retention Time Match: The RT of native AFG1 must be within  $\pm 0.05$  min of the -AFG1.
- Ion Ratio: The ratio of Quantifier/Qualifier ions for the native analyte must match the certified standard within  $\pm 20\%$ .
- Recovery: While IDMS corrects for recovery, the absolute area of the IS should be monitored. A drop in IS area  $>50\%$  compared to a solvent standard indicates excessive matrix load requiring further dilution.

## Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low IS Signal	Severe Matrix Suppression	Dilute extract 1:2 or 1:5 with mobile phase A. The IDMS ratio will remain valid.
RT Shift	Column Contamination	Wash column with 100% Acetonitrile; check pH of Mobile Phase A.
High Backpressure	Particulates in Vial	Ensure 0.22 µm PTFE filtration; do not use Nylon filters (may bind toxins).

## References

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